

Dimethyl-d6 Trisulfide: A Technical Guide to its Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl-d6 Trisulfide

Cat. No.: B584904

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl-d6 Trisulfide (DMTS-d6) is the deuterated analog of dimethyl trisulfide, a naturally occurring organosulfur compound. This technical guide provides a comprehensive overview of the physical and chemical properties of DMTS-d6, along with relevant experimental protocols and biological pathway interactions. The substitution of hydrogen with deuterium atoms makes DMTS-d6 a valuable tool in metabolic studies, mechanistic investigations, and as an internal standard in analytical chemistry.^{[1][2]}

Physical and Chemical Properties

The physical and chemical properties of **Dimethyl-d6 Trisulfide** are summarized below. It is important to note that some data, particularly for physical constants, may be for the non-deuterated form, Dimethyl Trisulfide (DMTS), and are used here as close approximations.

Table 1: Physical Properties of **Dimethyl-d6 Trisulfide**

Property	Value	Source
Molecular Formula	C ₂ D ₆ S ₃	[3]
Molecular Weight	132.3 g/mol	[3]
Appearance	Colorless to light yellow liquid	[4]
Odor	Characteristic garlic-like	[4]
Boiling Point	Approximately 100 °C (for deuterated) 165-170 °C (for non-deuterated)	[4]
Density	Approximately 1.25 g/cm ³	[4]
Solubility	Soluble in organic solvents like ethanol and chloroform; poorly soluble in water.	[4]

Table 2: Chemical and Safety Properties of **Dimethyl-d6 Trisulfide**

Property	Description	Source
IUPAC Name	trideuterio-(trideuteriomethyltrisulfanyl)methane	[4]
CAS Number	58069-93-5	[4]
SMILES	<chem>C(S(SC([2H])([2H])[2H])([2H])([2H])[2H])</chem>	[4]
InChI Key	YWHLKYXPLRWGSE-WFGJKAKNSA-N	[4]
Stability	Generally stable under normal conditions, but sensitive to light and heat, which can lead to decomposition.	[4]
Reactivity	Reacts with strong oxidizing agents. Can undergo disproportionation to form dimethyl disulfide and elemental sulfur. Acts as a nucleophile in reactions with electrophiles.	[4]

Experimental Protocols

Synthesis of Dimethyl-d6 Trisulfide

A general method for the synthesis of **Dimethyl-d6 Trisulfide** involves the reaction of a deuterated methyl source with elemental sulfur.[4] Below is a representative experimental protocol based on common synthetic routes for dialkyl trisulfides.

Objective: To synthesize **Dimethyl-d6 Trisulfide** from Dimethyl-d6 Sulfide and elemental sulfur.

Materials:

- Dimethyl-d6 Sulfide ($(\text{CD}_3)_2\text{S}$)
- Elemental Sulfur (S_8)
- Inert solvent (e.g., Toluene or Xylene)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Inert gas supply (e.g., Argon or Nitrogen)
- Distillation apparatus

Procedure:

- **Reaction Setup:** Assemble a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere.
- **Reagent Addition:** To the flask, add Dimethyl-d6 Sulfide and elemental sulfur in a molar ratio of approximately 1:1. Add an appropriate volume of an inert, high-boiling solvent.
- **Reaction Conditions:** Heat the mixture to a temperature between 80-120°C with vigorous stirring.^[4] The reaction progress can be monitored by techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) to observe the formation of the trisulfide and the consumption of starting materials.
- **Workup and Purification:** After the reaction is complete, cool the mixture to room temperature. The solvent can be removed under reduced pressure. The crude product is then purified by fractional distillation under reduced pressure to isolate the **Dimethyl-d6 Trisulfide**.

Characterization: The identity and purity of the synthesized **Dimethyl-d6 Trisulfide** can be confirmed using analytical techniques such as ^1H NMR, ^{13}C NMR, and GC-MS.^[1]

Analytical Methodology: GC-MS Analysis

Objective: To identify and quantify **Dimethyl-d6 Trisulfide** in a sample.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- A suitable capillary column (e.g., DB-5MS)

Procedure:

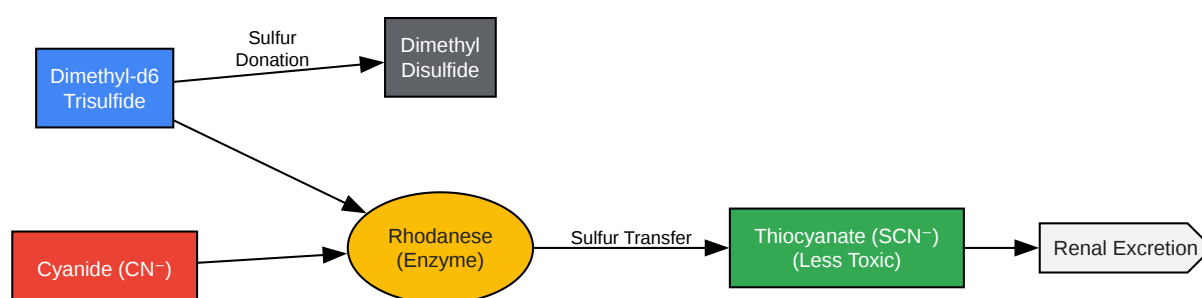
- Sample Preparation: Prepare a dilute solution of the sample containing **Dimethyl-d6 Trisulfide** in a volatile organic solvent (e.g., dichloromethane).
- GC Conditions:
 - Injector Temperature: 250°C
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: Start at a low temperature (e.g., 50°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250°C) at a controlled rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan a mass range appropriate for the expected fragments of **Dimethyl-d6 Trisulfide** (e.g., m/z 30-200).
- Data Analysis: Identify the peak corresponding to **Dimethyl-d6 Trisulfide** based on its retention time and the fragmentation pattern in the mass spectrum. The deuterated nature of the compound will result in a characteristic mass shift compared to its non-deuterated analog.

Biological Signaling Pathways

Dimethyl Trisulfide is known to be involved in several biological pathways, most notably as a cyanide antidote and through its interaction with the TRPA1 ion channel.

Cyanide Detoxification Pathway

Dimethyl Trisulfide acts as a potent cyanide antidote by donating a sulfur atom to convert toxic cyanide (CN^-) into the much less toxic thiocyanate (SCN^-).^{[5][6]} This reaction can be catalyzed by the mitochondrial enzyme rhodanese.^[7]

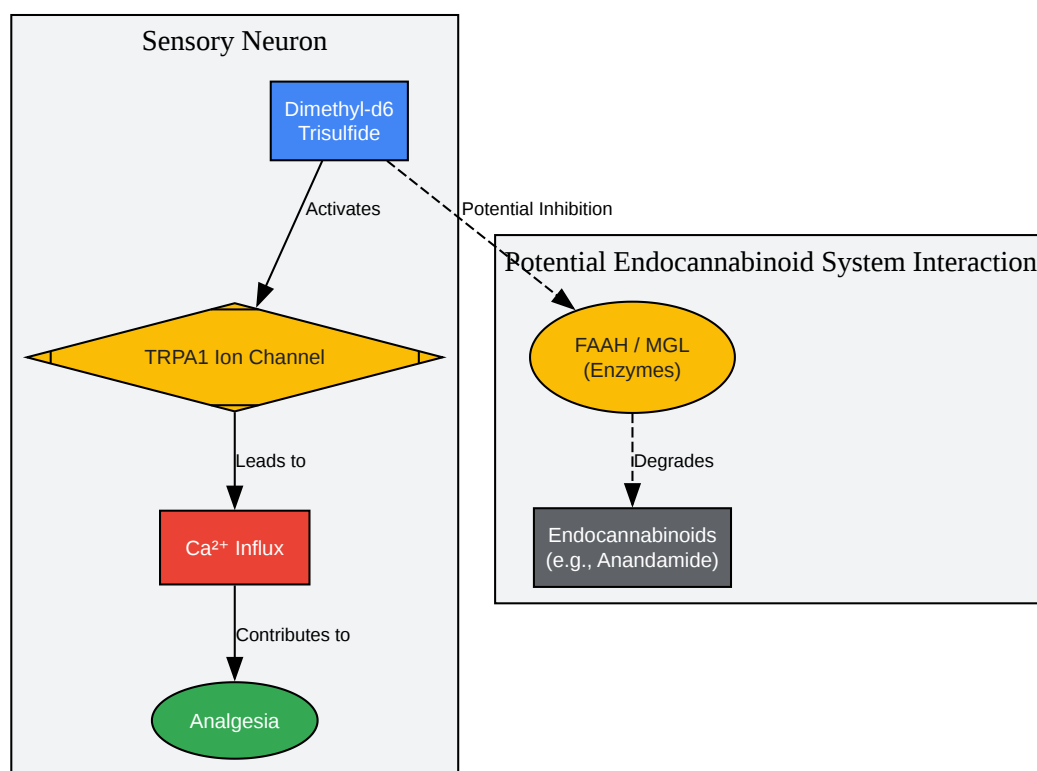


[Click to download full resolution via product page](#)

Caption: Cyanide detoxification by **Dimethyl-d6 Trisulfide**.

TRPA1 Ion Channel Activation and Downstream Effects

Dimethyl Trisulfide has been shown to activate the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel, which is expressed on sensory neurons.^[8] This activation can lead to various physiological responses, including analgesia.^[8] Furthermore, there is evidence suggesting a potential interaction with the endocannabinoid system.^[9]



[Click to download full resolution via product page](#)

Caption: DMTS interaction with TRPA1 and potential downstream effects.

Conclusion

Dimethyl-d6 Trisulfide is a stable, deuterated organosulfur compound with significant applications in scientific research. Its distinct physical and chemical properties, coupled with its involvement in important biological pathways, make it a valuable molecule for studies in toxicology, pharmacology, and analytical chemistry. The experimental protocols and pathway diagrams provided in this guide offer a foundational understanding for researchers and

professionals working with this compound. Further research to refine its physical constants and explore its full range of biological activities is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. files.core.ac.uk [files.core.ac.uk]
- 3. rsc.org [rsc.org]
- 4. Buy Dimethyl-d6 Trisulfide (EVT-1461937) | 58069-93-5 [evitachem.com]
- 5. Method Validation and Dissipation Behaviour of Dimethyl Disulphide (DMDS) in Cucumber and Soil by Gas Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Trisulfide synthesis by S-S coupling [organic-chemistry.org]
- 7. medchemexpress.com [medchemexpress.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Dimethyl-d6 Trisulfide: A Technical Guide to its Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b584904#what-are-the-physical-and-chemical-properties-of-dimethyl-d6-trisulfide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com